

An In-depth Technical Guide to 2-aminopyrimidine-5-carboxylic acid

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Compound of Interest

Compound Name: 2-aminopyrimidine-5-carboxylic Acid

Cat. No.: B1277345

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This technical guide provides a comprehensive overview of the chemical and physical properties of **2-aminopyrimidine-5-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

2-aminopyrimidine-5-carboxylic acid is a heterocyclic compound with the molecular formula C₅H₅N₃O₂.^{[1][2][3]} Its molecular weight is approximately 139.11 g/mol.^{[2][4]}

Property	Value
Molecular Formula	C ₅ H ₅ N ₃ O ₂ ^{[1][2][3]}
Molecular Weight	139.11 g/mol ^{[2][4]}
CAS Number	3167-50-8 ^{[1][2]}
IUPAC Name	2-aminopyrimidine-5-carboxylic acid ^[4]
Canonical SMILES	<chem>C1=C(C=NC(=N1)N)C(=O)O</chem> ^[4]
InChI Key	CBRLWSXYXSFYSP-UHFFFAOYSA-N ^[4]

Experimental Protocols

Synthesis of **2-aminopyrimidine-5-carboxylic acid** from methyl 2-aminopyrimidine-5-carboxylate[5]

This protocol details the hydrolysis of methyl 2-aminopyrimidine-5-carboxylate to yield **2-aminopyrimidine-5-carboxylic acid**.

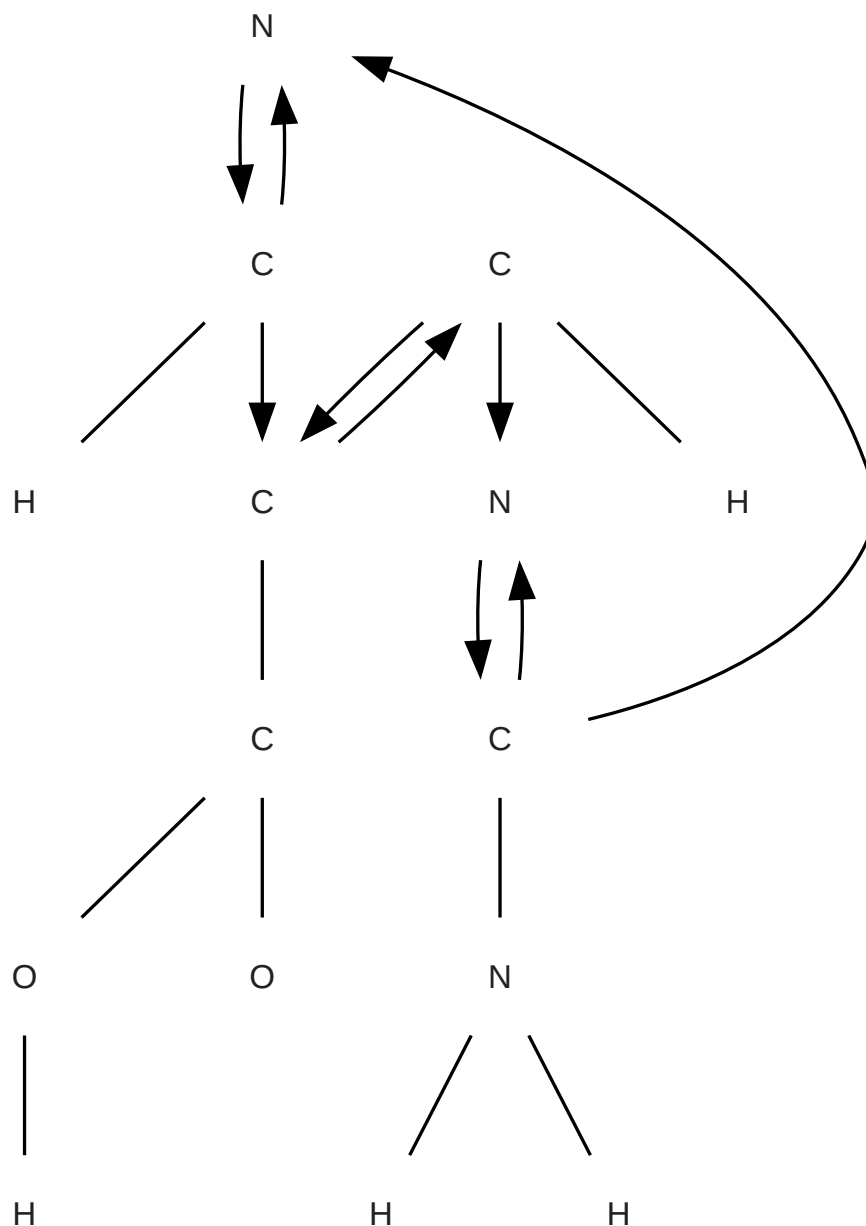
Materials:

- Methyl 2-aminopyrimidine-5-carboxylate
- Methanol
- Lithium hydroxide (LiOH)
- Water

Procedure:

- Dissolve 300 mg (2.0 mmol) of methyl 2-aminopyrimidine-5-carboxylate in 5 mL of methanol containing a small amount of water.[5]
- Add 122 mg (5.1 mmol) of lithium hydroxide to the solution.[5]
- Stir the reaction mixture at 60°C overnight.[5]
- Concentrate the mixture under reduced pressure.
- Dilute the residue with water.
- Adjust the pH of the solution to 4 using 1 M HCl.
- The resulting white precipitate, **2-aminopyrimidine-5-carboxylic acid**, is isolated by vacuum filtration.

Chemical Structure



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Caption: Chemical structure of **2-aminopyrimidine-5-carboxylic acid**.

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